

# Bq-123 solubility in DMSO vs. aqueous buffers

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## Compound of Interest

Compound Name: Bq-123

Cat. No.: B1667493

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## BQ-123 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **BQ-123** in DMSO and aqueous buffers.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BQ-123**?

A1: The recommended solvent for initially dissolving **BQ-123** is dimethyl sulfoxide (DMSO). **BQ-123** is highly soluble in DMSO, whereas it is sparingly soluble in aqueous buffers.<sup>[1]</sup> For use in aqueous systems, it is advised to first prepare a concentrated stock solution in DMSO and then dilute it with the aqueous buffer of choice.<sup>[1]</sup>

Q2: What is the solubility of **BQ-123** in DMSO?

A2: The solubility of **BQ-123** in DMSO is high, with reported values ranging from 20 mg/mL to 100 mg/mL.<sup>[1][2]</sup> It is important to use fresh, high-purity DMSO, as moisture absorption can reduce the solubility of the compound.<sup>[2]</sup>

Q3: What is the solubility of **BQ-123** in aqueous buffers?

A3: **BQ-123** is sparingly soluble in aqueous buffers.<sup>[1]</sup> Direct dissolution in aqueous solutions is not recommended. A common method to achieve a working concentration in a physiological buffer is to first dissolve **BQ-123** in DMSO and then dilute the stock solution. For example, a

solubility of approximately 0.33 mg/mL has been reported in a 1:2 solution of DMSO:PBS (pH 7.2).[1]

Q4: How should I prepare a working solution of **BQ-123** for cell culture experiments?

A4: To prepare a working solution for cell culture, first create a high-concentration stock solution in DMSO (e.g., 10 mM or 20 mg/mL). Then, serially dilute this stock solution with your cell culture medium to the desired final concentration. Ensure the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Q5: What is the stability of **BQ-123** in solution?

A5: **BQ-123** powder is stable for years when stored at -20°C.[1] Stock solutions in DMSO are stable for at least one year when stored at -80°C and for one month at -20°C.[2] It is not recommended to store aqueous solutions of **BQ-123** for more than one day.[1] To avoid repeated freeze-thaw cycles, it is best to aliquot the DMSO stock solution into smaller volumes for single use.[2]

## Data Presentation

Table 1: Solubility of **BQ-123** in Different Solvents

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
DMSO	20 mg/mL[1]	32.7 mM	-
DMSO	50 mg/mL	81.9 mM	Ultrasonic treatment may be needed.[3]
DMSO	93 mg/mL	152.3 mM	Sonication is recommended.[4]
DMSO	100 mg/mL[2]	163.7 mM	Use fresh DMSO as moisture can reduce solubility.[2]
Dimethyl formamide	1 mg/mL[1]	1.6 mM	-
Ethanol	12 mg/mL[4]	19.6 mM	Sonication is recommended.[4]
Water	Insoluble or slightly soluble (<1 mg/mL)[2][4]	-	-
1:2 DMSO:PBS (pH 7.2)	~0.33 mg/mL[1]	~0.54 mM	Prepared by diluting a DMSO stock solution.

Molecular Weight of **BQ-123**: 610.7 g/mol

## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution of BQ-123 in DMSO

Materials:

- **BQ-123** (solid powder)
- Anhydrous, high-purity DMSO

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Weighing: Carefully weigh out the desired amount of **BQ-123** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM solution, you will need 6.107 mg of **BQ-123**.
- Solvent Addition: Add the calculated volume of high-purity DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO for every 6.107 mg of **BQ-123**.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. [\[4\]](#)
  - Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year). [\[2\]](#)

## Troubleshooting Guide

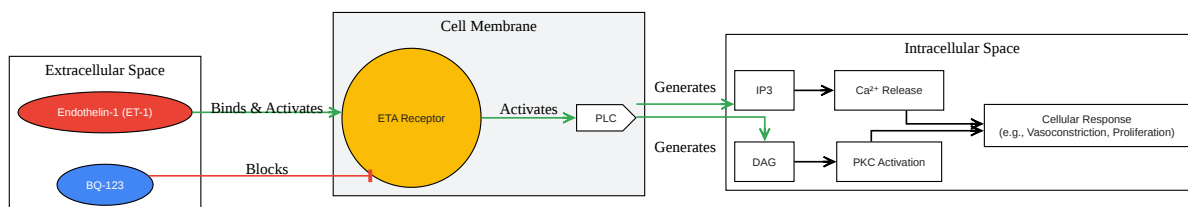
Issue	Possible Cause	Recommended Solution
Precipitation of BQ-123 in aqueous buffer after dilution from DMSO stock.	The concentration of BQ-123 in the aqueous buffer exceeds its solubility limit.	- Increase the proportion of DMSO in the final solution, but be mindful of the tolerance of your experimental system to DMSO.- Prepare a more dilute DMSO stock solution before diluting into the aqueous buffer.- Ensure the aqueous buffer is at room temperature or slightly warmed before adding the DMSO stock.- Vortex the solution immediately after adding the DMSO stock to the aqueous buffer.
BQ-123 powder does not dissolve completely in DMSO.	- Insufficient mixing.- The DMSO may have absorbed moisture.- The concentration is too high.	- Continue to vortex or sonicate the solution. Gentle warming (to 37°C) may also help.- Use fresh, anhydrous DMSO. <a href="#">[2]</a> - Try preparing a more dilute stock solution.
Inconsistent experimental results.	- Degradation of BQ-123 in aqueous solution.- Repeated freeze-thaw cycles of the DMSO stock.	- Prepare fresh dilutions in aqueous buffer for each experiment and do not store them. <a href="#">[1]</a> - Use single-use aliquots of the DMSO stock solution. <a href="#">[2]</a>

## Visualizations

### BQ-123 Signaling Pathway

**BQ-123** is a selective antagonist of the Endothelin A (ETA) receptor. It competitively blocks the binding of endothelin-1 (ET-1), a potent vasoconstrictor and mitogen. This blockade inhibits the downstream signaling cascade initiated by ET-1, which includes the activation of

phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG). These second messengers, in turn, trigger the release of intracellular calcium and the activation of protein kinase C (PKC), respectively.

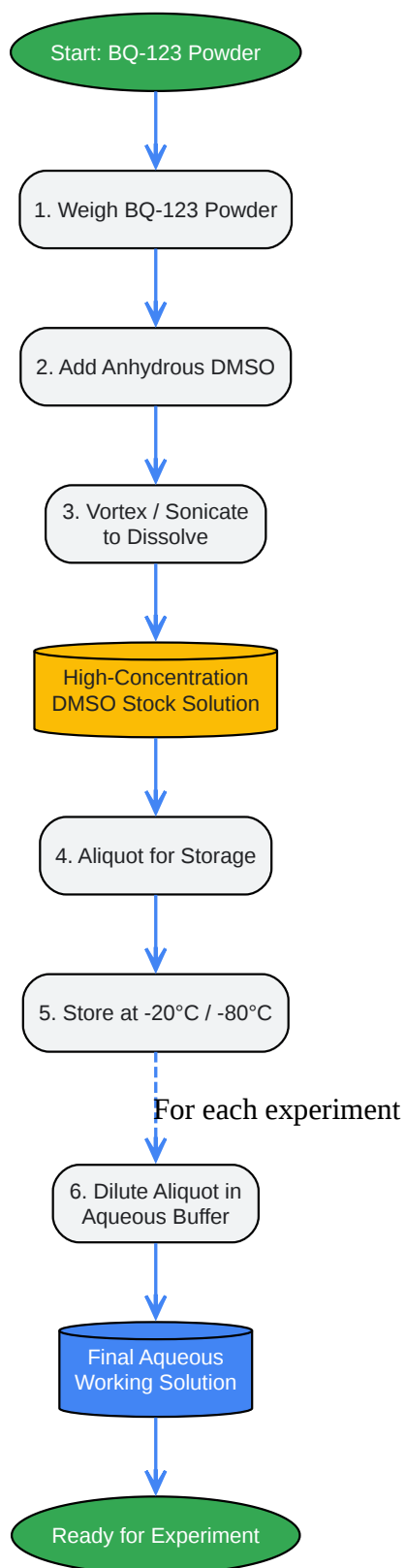


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Caption: **BQ-123** mechanism of action as an ETA receptor antagonist.

## Experimental Workflow: Preparing BQ-123 Working Solution

This workflow outlines the standard procedure for preparing a diluted, aqueous working solution of **BQ-123** from a DMSO stock for use in biological assays.



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Caption: Workflow for preparing **BQ-123** working solutions.

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